

physical and chemical properties of sodium silicotungstate

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Compound of Interest

Compound Name: Sodium silicotungstate

Cat. No.: B086690

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Sodium Silicotungstate: A Comprehensive Technical Guide

This technical guide provides an in-depth overview of the physical and chemical properties of **sodium silicotungstate**, tailored for researchers, scientists, and professionals in drug development. It covers key quantitative data, detailed experimental protocols, and an exploration of its applications.

Physical Properties

Sodium silicotungstate is a white, crystalline powder. It is recognized for its fine grain, which makes it an excellent negative stain for transmission electron microscopy (TEM), providing good contrast for visualizing small particles and individual molecules.

Quantitative Physical Data

A summary of the key physical properties of **sodium silicotungstate** is presented in Table 1.

Property	Value	Source
Molecular Formula	Na ₄ SiW ₁₂ O ₄₀	
Molecular Weight	2970.1 g/mol	
Appearance	Colorless crystalline or Whitish crystalline powder	
Crystal Structure	Triclinic	
Solubility	Soluble in water, acid, and ammonia solution; slightly soluble in ethanol.	
Decomposition Temperature	Loses 7 water molecules at 100°C and decomposes at higher temperatures.	

Chemical Properties

Sodium silicotungstate is a salt of silicotungstic acid, a heteropoly acid. Its chemical behavior is largely defined by the central silicate anion encapsulated within a cage of tungsten and oxygen atoms.

Spectroscopic Data

Detailed spectroscopic data for **sodium silicotungstate** is not extensively available in the public domain. However, characteristic vibrational modes can be inferred from the spectra of related silicotungstic acid and other tungstate compounds.

- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** The FT-IR spectrum of silicotungstic acid, a closely related compound, exhibits characteristic peaks corresponding to the vibrations of the Keggin anion structure. These include vibrations at approximately 1015 cm⁻¹ (W=O), 975 cm⁻¹ (Si-O), 905 cm⁻¹ (W-O-W bridge), and 740 cm⁻¹ (W-O-W). Similar peaks would be expected for **sodium silicotungstate**.
- **Raman Spectroscopy:** Raman spectroscopy is a valuable tool for studying the structure of polyoxometalates. While a specific Raman spectrum for **sodium silicotungstate** is not

readily available, studies on related sodium silicate and tungstate compounds show characteristic bands for Si-O and W-O vibrations.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^{29}Si NMR: Solid-state ^{29}Si NMR can provide information about the silicon environment. The chemical shift is sensitive to the coordination and connectivity of the SiO_4 tetrahedron.
 - ^{183}W NMR: ^{183}W NMR is a powerful technique for characterizing polyoxotungstates, as the chemical shifts are highly sensitive to the local environment of the tungsten atoms.

Experimental Protocols

Synthesis of Sodium Silicotungstate

A precise, peer-reviewed synthesis protocol for **sodium silicotungstate** is not readily available in the searched literature. However, a general approach can be inferred from the synthesis of other polyoxometalates, which typically involves the acidification of a solution of sodium tungstate and a silicon source, such as sodium silicate, followed by crystallization.

Negative Staining Protocol for Transmission Electron Microscopy

Sodium silicotungstate is widely used as a negative stain in TEM. The following is a generalized protocol for its application.

Materials:

- **Sodium silicotungstate** powder
- Ultrapure water
- 1M NaOH (for pH adjustment)
- Sample suspended in a suitable buffer (e.g., HEPES, PIPES, or ammonium acetate)
- TEM grids (e.g., carbon-coated copper grids)
- Micropipettes

- Filter paper
- Parafilm

Procedure:

- Stain Preparation:
 - Prepare a 1-5% (w/v) solution of **sodium silicotungstate** in ultrapure water.
 - Adjust the pH of the solution to between 5.0 and 8.0 using 1M NaOH, as required for the specific sample.
 - Filter the stain solution through a 0.22 μm syringe filter to remove any aggregates.
- Grid Preparation:
 - Place a TEM grid on a clean, hydrophobic surface, such as Parafilm.
 - Apply a 3-5 μL drop of the sample suspension onto the grid and allow it to adsorb for 30-60 seconds.
- Washing (Optional):
 - If the sample buffer contains high concentrations of non-volatile salts (e.g., phosphate), a washing step is necessary.
 - Blot the excess sample solution with filter paper.
 - Wash the grid by placing it on a drop of ultrapure water or a volatile buffer for a few seconds. Repeat this step 1-2 times.
- Staining:
 - Blot the excess washing solution.
 - Apply a 3-5 μL drop of the **sodium silicotungstate** solution to the grid for 30-60 seconds.

- Carefully blot the excess stain from the edge of the grid using filter paper, leaving a thin film of stain embedding the sample.
- Drying:
 - Allow the grid to air-dry completely before inserting it into the electron microscope.

Applications

The primary application of **sodium silicotungstate** is as a negative staining agent in electron microscopy. Its high density and ability to form a fine, amorphous film make it ideal for providing contrast to biological macromolecules and nanoparticles.

Catalysis

While silicotungstic acid is a known catalyst, for example in the oxidation of ethylene to acetic acid, specific, detailed applications of **sodium silicotungstate** as a catalyst are not well-documented in the available literature.

Drug Development

There is no direct evidence from the search results to suggest that **sodium silicotungstate** is currently used as a therapeutic agent in drug development. Its application in this field is likely limited to its use as a characterization tool (e.g., for visualizing drug delivery vehicles like nanoparticles via TEM).

Safety and Handling

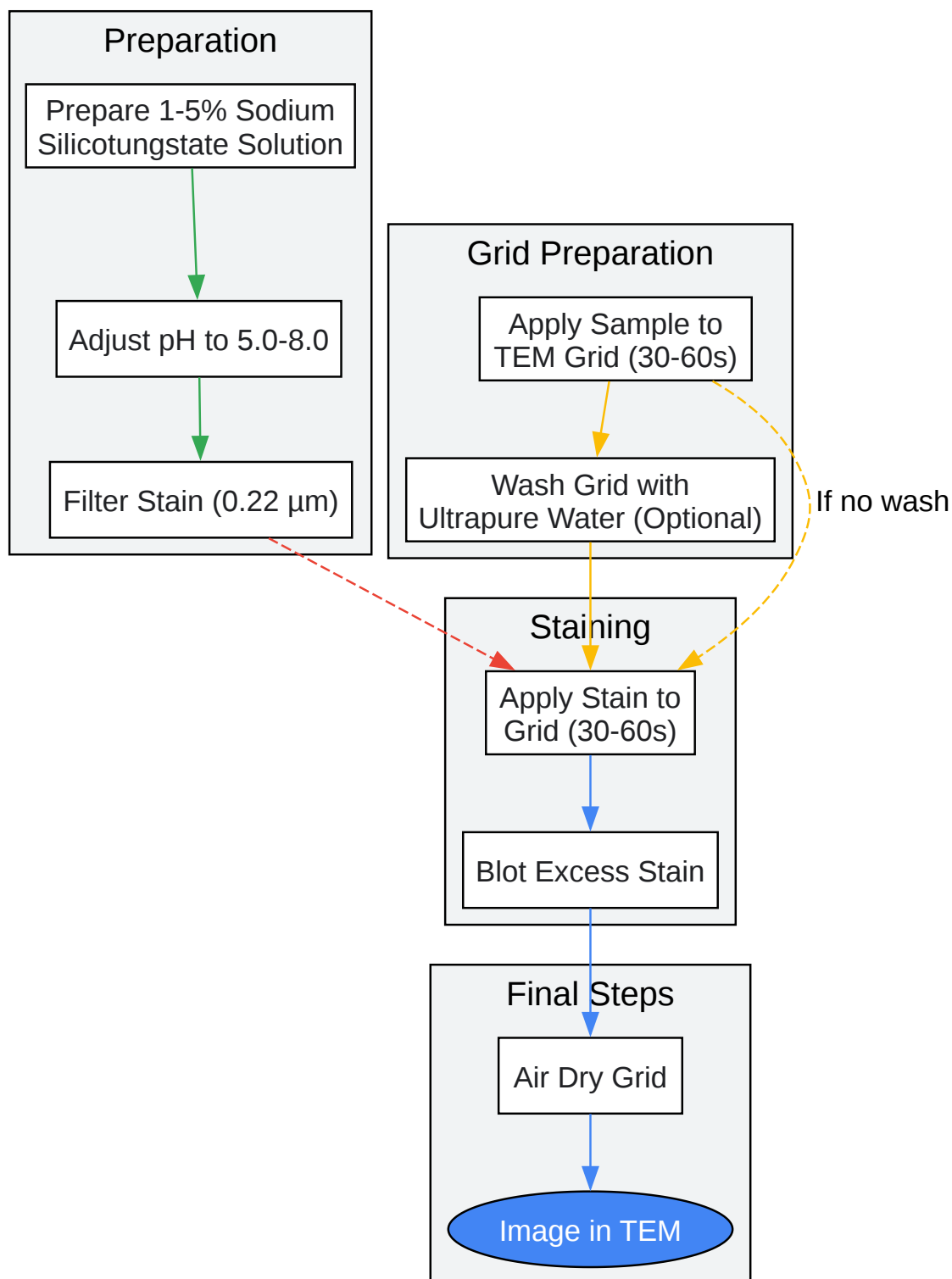
Sodium silicotungstate is harmful if swallowed or inhaled and causes skin and serious eye irritation. Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be worn when handling the powder.

Visualizations

Experimental Workflow for Negative Staining TEM

The following diagram illustrates the key steps in preparing a sample for transmission electron microscopy using **sodium silicotungstate** as a negative stain.

Workflow for Negative Staining using Sodium Silicotungstate

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Caption: A flowchart of the experimental protocol for negative staining.

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